

Personal protective equipment for handling 3-Chlorobenzenesulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chlorobenzenesulfonyl chloride

Cat. No.: B1346645

[Get Quote](#)

Essential Safety and Handling Guide for 3-Chlorobenzenesulfonyl Chloride

This guide provides immediate, essential safety and logistical information for laboratory professionals handling **3-Chlorobenzenesulfonyl chloride**. The following procedures detail operational plans for safe handling, emergency response, and disposal.

Chemical Identification and Properties

3-Chlorobenzenesulfonyl chloride is a corrosive and reactive compound.^[1] Understanding its physical and chemical properties is critical for safe handling.

Property	Value
Chemical Formula	C ₆ H ₄ Cl ₂ O ₂ S
CAS Number	2888-06-4
Molecular Weight	211.07 g/mol
Appearance	Liquid
Melting Point	21°C[2][3]
Boiling Point	102-104 °C at 1 mmHg[2][3]
Density	1.499 g/mL at 25 °C[2][3]
Solubility	Soluble in organic solvents like chloroform, dichloromethane, and acetone. Limited solubility in water.[4]
Reactivity	Highly reactive with amines and alcohols.[4] Reacts with water to release hydrochloric acid. [1][4]

Hazard Identification and GHS Classification

3-Chlorobenzenesulfonyl chloride is classified as a hazardous substance. Adherence to safety warnings is mandatory.

GHS Pictogram	Signal Word	Hazard Statement
GHS05	Danger	H314: Causes severe skin burns and eye damage.[5]
H290: May be corrosive to metals.[5]		

Precautionary Statements (Selected):

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5]
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure risk. The level of protection should correspond to the scale of the operation.[7]

Situation	Recommended Personal Protective Equipment (PPE)
General Laboratory Use	• Nitrile gloves• Safety glasses with side shields• Laboratory coat
Weighing and Transferring	• Chemical-resistant gloves (e.g., nitrile)• Chemical splash goggles• Laboratory coat• Face shield (if splashing is a risk)• Action must be performed in a chemical fume hood.[8]
Large-Scale Operations or Spills	• Chemical-resistant gloves (e.g., butyl rubber)• Chemical splash goggles and a face shield• Chemical-resistant apron or coveralls• Appropriate respiratory protection (e.g., N95 dust mask or an air-purifying respirator with organic vapor cartridges).[7]

Operational Plan for Safe Handling and Storage

A systematic approach is essential for safely managing **3-Chlorobenzenesulfonyl chloride** in a laboratory setting.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Confirm the container is properly labeled.
- Log the chemical into the laboratory's chemical inventory system.

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep containers tightly closed and store in a designated corrosives area.[\[5\]](#)[\[8\]](#)
- Store away from heat sources, flames, and incompatible materials such as water, moisture, and strong oxidizing agents.[\[1\]](#)[\[8\]](#)
- Use corrosion-resistant containers for storage.[\[1\]](#)[\[5\]](#)

Handling:

- All handling of **3-Chlorobenzenesulfonyl chloride** should occur in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Do not breathe mists or vapors.[\[6\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Be aware that it is reactive with water and will release toxic and corrosive hydrogen chloride gas upon contact.[\[4\]](#)[\[8\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of exposure or a spill.

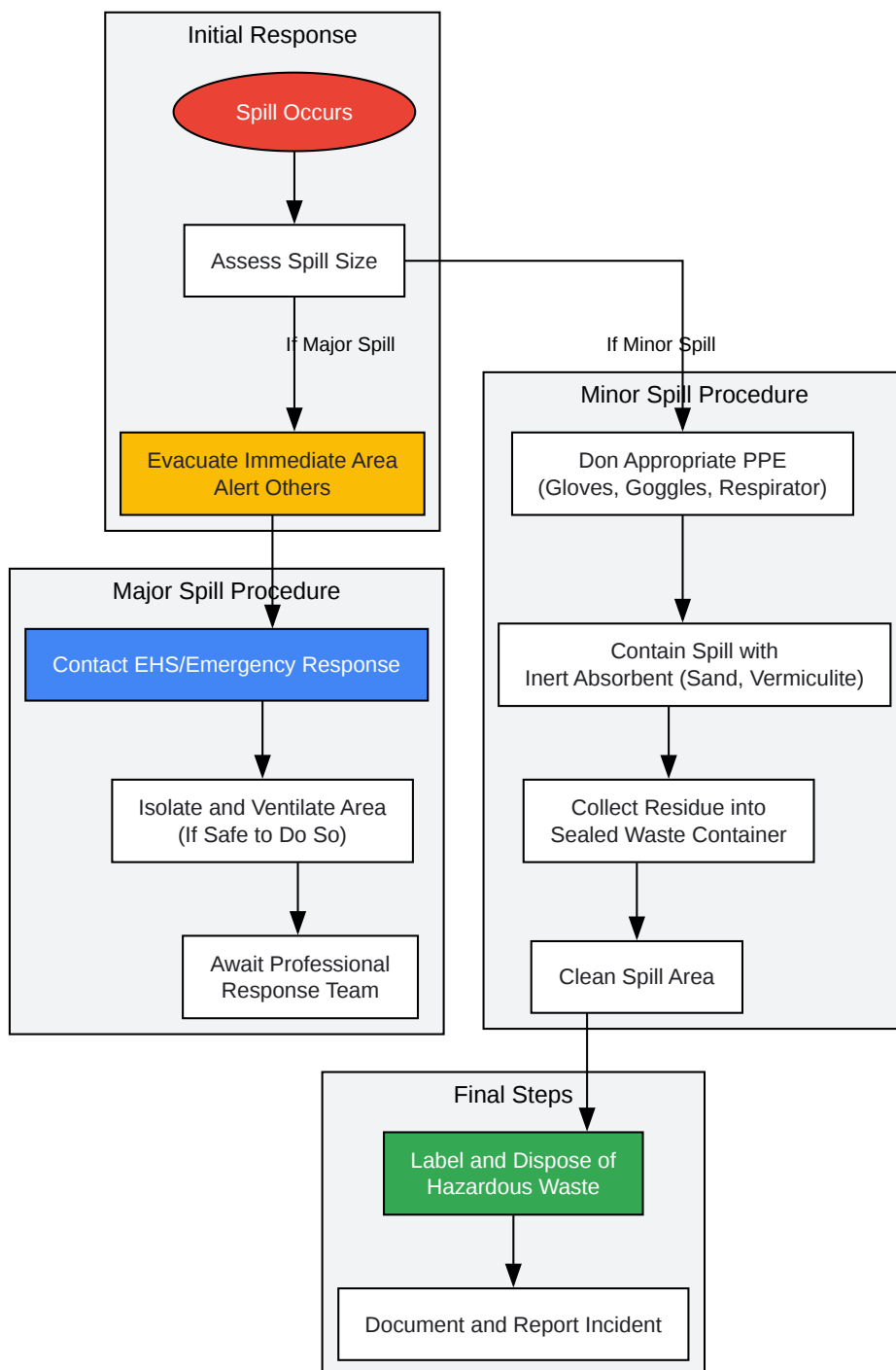
First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[6\]](#)[\[8\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash off immediately with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[6\]](#)[\[8\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[6\]](#)[\[8\]](#)

Spill Management:

- Minor Spill:
 - Wear appropriate PPE as detailed in the table above.
 - Absorb the spill with inert, dry material such as sand, vermiculite, or a universal binder.[\[6\]](#)
Do not use water.[\[8\]](#)
 - Collect the absorbed material and place it into a suitable, sealed, and labeled container for hazardous waste disposal.[\[6\]](#)
 - Ventilate the area of the spill.
- Major Spill:
 - Evacuate the area immediately and prevent others from entering.[\[10\]](#)
 - Report the spill to your institution's Environmental Health and Safety (EHS) department or emergency response team.[\[10\]](#)
 - Ensure the area is well-ventilated, if safe to do so.

Workflow for 3-Chlorobenzenesulfonyl Chloride Spill

[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill of **3-Chlorobenzenesulfonyl chloride**.

Disposal Plan

All waste containing **3-Chlorobenzenesulfonyl chloride** must be treated as hazardous waste.
[7]

- Solid Waste: Collect solid waste, including contaminated absorbents and PPE, in a clearly labeled, sealed, and compatible container.[7]
- Liquid Waste: Collect any liquid waste in a labeled, sealed, and appropriate solvent waste container.[7]
- Disposal: Dispose of all waste through your institution's hazardous waste management program, following all local, regional, and national regulations.[5][8] Do not empty into drains.
[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chlorobenzenesulfonyl Chloride | Properties, Uses, Safety Data & Supplier China [chlorobenzene.ltd]
- 2. 3-Chlorobenzenesulfonyl chloride CAS#: 2888-06-4 [amp.chemicalbook.com]
- 3. 3-Chlorobenzenesulfonyl chloride CAS#: 2888-06-4 [m.chemicalbook.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. 3-Chlorobenzenesulfonyl Chloride, 5G | Labscoop [labscoop.com]
- 6. fishersci.co.uk [fishersci.co.uk]
- 7. benchchem.com [benchchem.com]
- 8. fishersci.com [fishersci.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]

- To cite this document: BenchChem. [Personal protective equipment for handling 3-Chlorobenzenesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346645#personal-protective-equipment-for-handling-3-chlorobenzenesulfonyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com